

N-Ethylmethylamine CAS number and properties

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An In-depth Technical Guide to N-Ethylmethylamine

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Ethylmethylamine, also known as N-methylethanamine, is a secondary aliphatic amine with the chemical formula C₃H₉N.[1] Its CAS number is 624-78-2.[2][3] This colorless to light yellow liquid is characterized by a distinct amine-like or ammoniacal odor.[1][3] As a versatile chemical building block, N-Ethylmethylamine is a key intermediate in the synthesis of a wide range of molecules, particularly in the pharmaceutical, agrochemical, and materials science sectors.[3] [4][5] Its utility stems from the nucleophilic nitrogen atom, which readily participates in reactions like acylation, alkylation, and reductive amination.[4] This guide provides a comprehensive overview of its properties, synthesis, applications, and safety protocols.

Chemical and Physical Properties

N-Ethylmethylamine is a volatile and flammable liquid that is soluble in water.[1][3][6] Its basic nature is a key chemical characteristic, with a pKa of 10.9 for its conjugate acid.[1] A summary of its core physicochemical properties is detailed below.



Property	Value	Source(s)
CAS Number	624-78-2	[2][3]
Molecular Formula	СзН ₉ N	[1][3][7]
Molecular Weight	59.11 g/mol	[1][8]
Appearance	Colorless to light yellow liquid	[1][2][7]
Boiling Point	36-37 °C	[1][2][7]
Melting Point	-71 °C (estimated)	[1]
Density	0.688 g/mL at 25 °C	[1][2][8]
Refractive Index	n20/D 1.374	[2][8]
Flash Point	< -34 °C	[1]
Vapor Pressure	8.53 psi (20 °C)	[7][8]
Storage Temperature	2-8°C	[8]

Synthesis Methodologies

Several methods exist for the synthesis of **N-Ethylmethylamine**. The choice of route often depends on the desired scale, purity requirements, and available starting materials. Two common laboratory-scale methods are reductive amination and direct alkylation.[9] Industrial production often utilizes reductive amination under high pressure.[10]

Experimental Protocol 1: Reductive Amination

This method involves the reaction of methylamine with acetaldehyde to form an imine intermediate, which is then reduced in situ to the target secondary amine.[1][9]

Methodology:

 Reaction Setup: In a suitable reaction vessel, dissolve methylamine (1.0 equivalent) in methanol. Cool the solution to 0 °C with stirring.

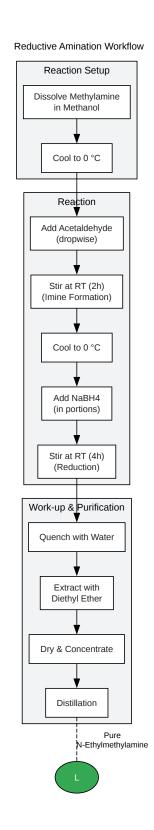






- Imine Formation: Add acetaldehyde (1.1 equivalents) dropwise to the cooled solution. Allow the mixture to stir at room temperature for 2 hours to facilitate the formation of the N-ethylidenemethanamine intermediate.[9]
- Reduction: Cool the reaction mixture back to 0 °C. Add a reducing agent, such as sodium borohydride (1.5 equivalents), in small portions. After the addition is complete, allow the reaction to warm to room temperature and continue stirring for an additional 4 hours.[9]
- Work-up and Purification: Quench the reaction by the slow addition of water. Extract the
 product from the aqueous layer using an organic solvent like diethyl ether (3 x 50 mL).
 Combine the organic extracts, dry them over anhydrous sodium sulfate, filter, and remove
 the solvent under reduced pressure. The crude product can then be purified by distillation to
 yield pure N-Ethylmethylamine.[9]





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Caption: Workflow for **N-Ethylmethylamine** synthesis via reductive amination.



Experimental Protocol 2: Alkylation of Ethylamine

This classical approach involves the direct alkylation of a primary amine (ethylamine) with an alkyl halide (methyl iodide). Stoichiometry must be carefully controlled to minimize overalkylation to the tertiary amine.[9]

Methodology:

- Reaction Setup: In a pressure-rated vessel, dissolve ethylamine (2.0 equivalents) in a suitable solvent such as ethanol.[9]
- Alkylation: Add methyl iodide (1.0 equivalent) to the solution. Seal the vessel securely.
- Reaction: Heat the reaction mixture to 80 °C and maintain for 12 hours.
- Work-up: After the reaction period, cool the vessel to room temperature and carefully vent any excess pressure. Remove the solvent under reduced pressure.
- Purification: The resulting mixture contains the hydroiodide salt of **N-Ethylmethylamine**. Treat this mixture with a strong base (e.g., NaOH) to liberate the free amine. The product is then extracted with an organic solvent, dried, and purified by fractional distillation.[9][11]



Reaction Setup Dissolve Ethylamine in Ethanol (in Pressure Vessel) Alkylation Reaction Add Methyl Iodide Seal Vessel Heat at 80 °C (12 hours) Work-up & Purification Cool & Vent Remove Solvent Treat with NaOH (Liberate Free Amine) Extract, Dry, Distill Pure N-Ethylmethylamine

Alkylation of Ethylamine Workflow

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Caption: Workflow for **N-Ethylmethylamine** synthesis via direct alkylation.



Applications in Research and Drug Development

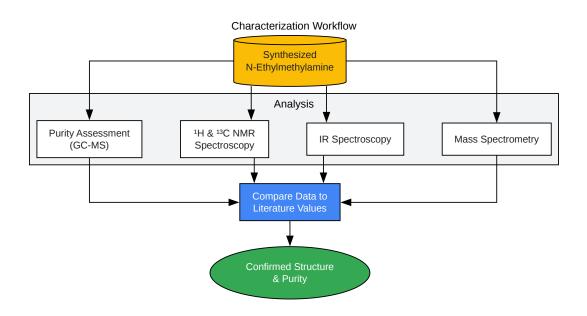
N-Ethylmethylamine serves as a crucial intermediate in several fields:

- Pharmaceutical Synthesis: It is used in the preparation of active pharmaceutical ingredients
 (APIs). For example, it is involved in manufacturing molecules for treating neurodegenerative
 diseases.[4][10][12] Its incorporation can influence a drug candidate's solubility, metabolic
 stability, and binding affinity.[4]
- Agrochemicals: The compound is a building block for various agrochemicals.[3][13]
- Materials Science: In the electronics industry, N-Ethylmethylamine is used to synthesize metal salts like tetrakis(ethylmethylamino)hafnium and tetrakis(ethylmethylamino)zirconium.
 [5][10] These volatile precursors are essential for depositing metal films during semiconductor fabrication.[5][10] It is also used to create N-ethyl-methyl acrylamide, a monomer for producing polymers used in coatings and adhesives.[2][5]

Characterization

Confirming the identity and purity of synthesized **N-Ethylmethylamine** is critical. A standard workflow involves a combination of spectroscopic and chromatographic techniques.





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Caption: A logical workflow for the characterization of **N-Ethylmethylamine**.

Safety Information

N-Ethylmethylamine is a hazardous chemical and must be handled with appropriate safety precautions. It is highly flammable, corrosive, and harmful if inhaled, swallowed, or in contact with skin.[14][15][16]



Hazard Type	GHS Classification & Statements	Precautionary Measures
Physical Hazard	Flammable Liquid (Category 2) - H225: Highly flammable liquid and vapor.	P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking. P233: Keep container tightly closed. [14][16]
Health Hazard	Acute Toxicity (Oral, Dermal, Inhalation - Category 4) - H302+H312+H332: Harmful if swallowed, in contact with skin, or if inhaled.	P260: Do not breathe dust/fume/gas/mist/vapors/spr ay. P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product.[14][17]
Health Hazard	Skin Corrosion/Irritation (Category 1A/1B) - H314: Causes severe skin burns and eye damage.	P280: Wear protective gloves/protective clothing/eye protection/face protection. P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[14][17]
Health Hazard	Serious Eye Damage (Category 1) - H318: Causes serious eye damage.	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P310: Immediately call a POISON CENTER or doctor/physician. [14][16]

Handling: Always use **N-Ethylmethylamine** in a well-ventilated chemical fume hood.[15] Use spark-proof tools and ensure all equipment is grounded to prevent static discharge.[15]



Storage: Store in a cool, well-ventilated area, away from incompatible materials such as acids, strong oxidizing agents, acid chlorides, and acid anhydrides.[8][15] Keep containers tightly closed.[15]

Conclusion

N-Ethylmethylamine is a fundamental secondary amine with significant utility in organic synthesis. Its well-defined properties and reactivity make it an indispensable intermediate for professionals in drug development, materials science, and agrochemical research. A thorough understanding of its synthesis, characterization, and safe handling protocols is essential for its effective and responsible use in a research and development setting.

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